

Minimizing spray drift of Imazapic in experimental applications

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Compound of Interest

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Technical Support Center: Imazapic Application

A Researcher's Guide to Minimizing Spray Drift in Experimental Settings

Welcome to the technical support center for **Imazapic**. This guide is designed for researchers, scientists, and professionals in drug and herbicide development who are conducting experimental applications of **Imazapic**. Off-target spray drift is a critical issue in experimental work, as it can compromise data integrity, lead to unintended environmental effects, and invalidate study results. This document provides in-depth, field-proven insights and troubleshooting guidance to ensure your applications are precise, contained, and scientifically valid.

Foundational Understanding: Imazapic and the Challenge of Spray Drift

Imazapic is a selective, systemic herbicide belonging to the imidazolinone chemical family.^[1] Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is essential for the synthesis of branched-chain amino acids in plants, thereby halting cell growth.

[2][3] While effective for both pre- and post-emergent weed control, its application requires meticulous care to prevent physical movement away from the intended target area—a phenomenon known as spray drift.[4]

Spray drift not only represents a loss of active ingredient from the target plot, reducing efficacy, but it can also cause significant damage to adjacent, sensitive non-target plants, even at minute concentrations.[5][6] In a research context, this can lead to confounding variables and erroneous conclusions. Drift is broadly categorized into two types:

- **Particle Drift:** The physical movement of spray droplets through the air at the time of application. This is the primary focus of this guide as it is largely controllable through equipment setup and application technique.[7][8]
- **Vapor Drift:** The volatilization (evaporation) of the herbicide into a gas after it has been deposited on the target surface, which can then move off-target.[7][9] **Imazapic** is considered a volatile herbicide, and this risk is heightened in hot, dry conditions.[10][11]

Understanding and mitigating these factors is paramount for the integrity of your research.

Core Factors Influencing Spray Drift

The potential for spray drift is not determined by a single factor, but by the complex interplay of several variables. A successful application strategy involves optimizing each of these components to minimize off-target movement.



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Caption: Interrelated factors that collectively determine spray drift potential.

Troubleshooting Guide & Frequently Asked Questions (FAQs)

This section addresses common issues and questions encountered during experimental applications of **Imazapic** in a direct question-and-answer format.

Q1: I observed damage to sensitive plants in an adjacent plot, but I sprayed on a day with very little wind. What could have caused this?

A1: This is a classic sign of a temperature inversion.[7] An inversion occurs when a layer of cool, dense air is trapped near the ground by a layer of warmer air above it.[12] This creates a very stable atmospheric condition with minimal vertical air mixing.[8]

- Causality: Instead of dispersing, fine spray droplets (<150 microns) become suspended in this cool air layer.[12][13] Even a gentle, almost imperceptible breeze can then move this concentrated cloud of herbicide horizontally over long distances, causing damage far from the application site.[14][15] Inversions are most common in the early morning hours after sunrise or in the late evening as the ground cools.[12][16]
- Troubleshooting:
 - Avoid Spraying During High-Risk Periods: Do not spray during the first few hours after sunrise or in the late afternoon/evening, especially on clear days with calm winds (<3 mph or 5 km/h).[11][12][15]
 - Identify Inversion Conditions: Before spraying, perform a simple check. If you see dust hanging in the air, ground fog in low-lying areas, or if smoke from a generator moves horizontally instead of rising and dissipating, an inversion is likely present, and you must not spray.[14][16] See Protocol 2 for a detailed method.

Q2: What is the single most important equipment choice I can make to reduce drift?

A2: Your choice of spray nozzle is the most critical factor in managing drift because it has the greatest influence on the droplet size spectrum produced.^{[7][17]} The goal is to produce the coarsest droplet possible that still provides adequate coverage for your experiment.

- Causality: Small droplets (<150 microns) have very little mass, fall slowly, and are easily carried by wind.^{[13][18]} Larger, heavier droplets fall more quickly and are less affected by air movement.^[18] By selecting a nozzle designed to produce fewer small, "driftable fines," you fundamentally reduce the potential for off-target movement.^{[19][20]}
- Troubleshooting & Selection:
 - Use Low-Drift Nozzles: Prioritize air-induction (AI) or pre-orifice nozzles.^{[19][21]} These nozzles are engineered to create larger, air-filled droplets that are less prone to drift compared to standard flat-fan nozzles.^[22]
 - Consult Nozzle Charts: Refer to the manufacturer's catalog (e.g., TeeJet) to select a nozzle that produces a "Coarse" or "Very Coarse" spray quality at your intended operating pressure and flow rate.^[11]
 - Avoid High Pressures: Higher spray pressures create a finer spray with more drift-prone droplets. Operate at the lower end of the nozzle's recommended pressure range.^{[9][17]}
^[23]

Q3: My experimental protocol requires a specific application volume (e.g., 20 gallons/acre). How can I achieve this without increasing pressure and creating finer droplets?

A3: This requires balancing three variables: nozzle orifice size, travel speed, and pressure. To maintain a target volume while keeping pressure low, you must adjust the other two factors.

- Causality: Application volume is a function of the flow rate from the nozzles and the speed of the sprayer. Flow rate itself is determined by the nozzle's orifice size and the system pressure. Increasing pressure to boost flow rate is counterproductive for drift control.
- Troubleshooting & Optimization:
 - Select a Larger Orifice Nozzle: Choose a nozzle with a higher flow rate capacity. This will allow you to deliver the required volume at a lower pressure.^[19]

- Reduce Travel Speed: Slowing the application speed increases the spray volume delivered to an area without needing to increase pressure.[24][25]
- Recalibrate: Any change in nozzle size or target speed requires a full recalibration of the sprayer to ensure the correct volume is being applied. See Protocol 1.

Q4: Can I add a product to my **Imazapic** tank mix to help control drift?

A4: Yes, you can use a drift reduction adjuvant (DRA). These are specifically formulated to be added to a spray tank to improve spray deposition and minimize off-target movement.[26]

- Causality: Most DRAs are polymer-based, such as polyacrylamides or guar gums.[27] They work by increasing the viscosity of the spray solution. This increased viscosity resists the shearing forces as the liquid exits the nozzle, resulting in fewer small droplets and a coarser overall droplet spectrum.[27][28]
- Troubleshooting & Use:
 - Select an Appropriate DRA: Choose a DRA that is labeled for use with **Imazapic** and your application method.
 - Follow Label Instructions: Adjuvants must be mixed according to the manufacturer's instructions regarding rate and mixing order. Improper mixing can lead to incompatibility issues.[26]
 - Understand Limitations: While effective, DRAs are not a substitute for proper nozzle selection and good application practices. They are one component of a comprehensive drift management strategy.[11] Research shows that nozzle selection and environmental conditions are the primary factors in drift prevention.[11]

Q5: How do I properly set up my application equipment for a small-plot research trial?

A5: Proper equipment setup is crucial for precision and drift control. The key parameters are boom height, pressure, and speed.

- Causality: The further a droplet has to fall, the more time it is exposed to wind and the greater the potential for drift.[17][23] High pressure shatters the spray into smaller droplets,

and high speed can create turbulence that lifts spray particles.[11][24]

- Best Practices:
 - Minimize Boom Height: Set the boom as low as possible while still achieving the necessary spray pattern overlap for uniform coverage. For 110-degree nozzles with 20-inch spacing, this is typically 15-18 inches above the target.[17]
 - Use Low Pressure: Operate at the lowest pressure that still provides a good spray pattern, generally between 15 and 40 psi for many low-drift nozzles.[11][22]
 - Maintain a Slow, Consistent Speed: Avoid high speeds. A slow and steady pace (e.g., <6 mph) is preferable for research applications.[25]
 - Consider Shielded Booms: For maximum containment in highly sensitive experiments, use shielded or hooded booms which provide a physical barrier to drift.[11][14]

Data Summary Tables

Table 1: Influence of Application Parameters on Droplet Size and Drift Potential



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Table 2: Environmental Conditions and Recommended Actions for **Imazapic** Application



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Experimental Protocols & Workflows



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Caption: A systematic workflow to follow for every experimental application.

Protocol 1: Sprayer Calibration for Target Droplet Size and Volume

This protocol ensures you are delivering the correct dose at a low pressure to minimize drift.

- Objective: Calibrate a backpack or small-plot sprayer to deliver a target volume (e.g., 20 GPA) using a low-drift nozzle at low pressure.

- Materials: Selected low-drift nozzle, stopwatch, measuring tape, graduated cylinder, clean water, calculator.
- Procedure: a. Determine Course Area: Measure a test area representative of your plots. For ease of calculation, use an area of 1/128th of an acre (which is 340 sq. ft., e.g., 17 ft x 20 ft). The ounces collected from one nozzle over this area will equal gallons per acre (GPA). b. Set Pressure: Install the desired low-drift nozzle. Pressurize the sprayer with clean water and adjust the regulator to the target low pressure (e.g., 30 psi). c. Measure Time: Walk the measured course at your intended, consistent application speed and record the time in seconds required to cover the distance. Repeat three times and calculate the average time. d. Collect Output: While maintaining the set pressure, spray from a single nozzle into a graduated cylinder for the average time recorded in the previous step. e. Calculate Application Rate: The number of ounces collected is equal to your application rate in gallons per acre (GPA). f. Adjust and Repeat:
 - If the collected volume is too low, you can slightly decrease your travel speed or select a nozzle with a larger orifice.
 - If the volume is too high, slightly increase your travel speed.
 - Avoid increasing pressure to increase volume.g. Final Verification: Repeat the collection step after any adjustment until the collected volume (in ounces) matches your target GPA.

Protocol 2: Field Method for Detecting a Temperature Inversion

This protocol provides practical steps to identify dangerous inversion conditions before spraying.

- Objective: To determine if a temperature inversion is present at the application site.
- Timing: Conduct this check immediately before your planned application, especially if spraying in the early morning or late evening.
- Materials: Anemometer (wind speed gauge), smoke generator (e.g., smoke bomb, bee smoker) or a squeeze bottle with fine powder (e.g., talc).
- Procedure: a. Measure Wind Speed: Use an anemometer at boom height. If the wind speed is consistently below 3 mph (5 km/h), the risk of an inversion is high.[\[11\]](#)[\[16\]](#) b. Observe Air

Movement: i. Activate the smoke source or release a puff of powder at a low height. ii. Carefully observe the behavior of the smoke or powder cloud. iii. Normal Conditions: The smoke/powder will rise, mix with the air, and drift gently with the prevailing breeze. It is generally safe to spray.[16] iv. Inversion Conditions: The smoke/powder will fail to rise and will hang together as a concentrated cloud, moving horizontally close to the ground. DO NOT SPRAY.[14][16] c. Temperature Differential (Advanced): For highest accuracy, use two thermometers. i. Measure the temperature 6-12 inches above the ground/canopy and a second reading 8-10 feet above the ground. ii. If the temperature near the ground is cooler than the higher reading, an inversion is present.[8][16] The greater the difference, the stronger the inversion.

By adhering to these principles, protocols, and troubleshooting guides, researchers can significantly enhance the precision of their **Imzapic** applications, ensuring data integrity and environmental stewardship.

References

- [Spray Drift of Pesticides - Nebraska Extension Publications.](#) 14
- [Minimize effects of volatility & spray drift when applying herbicides | Corteva Agriscience™.](#) 9
- [Reducing spray drift: Overview - Pesticides - HSE.](#) 24
- [APPLICATOR'S GUIDE TO SPRAY DROPLET SIZE, DRIFT, NOZZLE SELECTION, AND SPRAY COVERAGE.](#) 25
- [Evaluate the Weather - Pesticide Environmental Stewardship.](#) 15
- [Pesticide Information Note: Spray drift | Helping farmers in Scotland - Farm Advisory Service.](#) 31
- [Avoiding herbicide drift - University of Minnesota Extension.](#) 17
- [Selecting Spray Nozzles with Drift-Reducing Technology | NDSU Agriculture.](#) 21
- [Pesticide Drift from Ground Applications - Sprayers 101.](#) 5
- [Understanding Droplet Size - Pesticide Environmental Stewardship.](#) 13

- [Choosing drift-reducing Nozzles. 22](#)
- [Nozzle Types and Drift Reduction - LSU AgCenter. 19](#)
- [Spray Drift and the Role of Adjuvants and Formulations - No-Till Farmer. 27](#)
- [Effects and Uses of **Imazapic** Herbicide in Agriculture and Weed Management. 1](#)
- [Choosing Nozzles To Reduce Spray Drift - No-Till Farmer. 20](#)
- [Pesticide Drift from Spray applications - Brewer International. 30](#)
- [Understanding Spray Drift - FPVAG Quality Agricultural RPAS Solutions. 23](#)
- [Understanding adjuvants used with agriculture chemicals - Crops and Soils. 26](#)
- [Adjuvants for Spray Drone- Solve Drift and Evaporation problems - ZJIECDrone. 32](#)
- [Spray Drift of Pesticides - Spraysmarter.com. 18](#)
- [IMAZAPIC - Invasive.Org. 2](#)
- [Imazapic \(Ref: AC 263222\) - AERU - University of Hertfordshire. 10](#)
- [5 Things to Know to Avoid Herbicide Drift | CropWatch. 7](#)
- [Mitigating Pesticide Spray Drift - FSA2179 - Arkansas Cooperative Extension Service. 8](#)
- [Adjuvants And The Power Of The Spray Droplet - Purdue Agriculture. 28](#)
- [Effects of Adjuvants on Spraying Characteristics and Control Efficacy in Unmanned Aerial Application - MDPI. 33](#)
- [Air Temperature Inversion Effects on Pesticide Spray Drift - Bayer Crop Science. 12](#)
- [Imazapic Introduction - Knowledge - Zhengzhou Delong Chemical Co., Ltd. 4](#)
- [How to avoid temperature inversions to reduce spray drift - Corteva Agriscience. 16](#)

- **Imazapic** - Human Health and Ecological Risk Assessment - USDA Forest Service. [3](#)
- 10 Best Management Practices to Avoid Herbicide Drift - Rutgers Plant and Pest Advisory. [11](#)
- **IMAZAPIC** - NationBuilder. [6](#)
- 15 Best Practices for Maximizing Herbicide Efficiency and Safety - Croipaia. [29](#)

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Sources

- [1. Effects and Uses of Imazapic Herbicide in Agriculture and Weed Management \[cnagrochem.com\]](#)
- [2. invasive.org \[invasive.org\]](#)
- [3. fs.usda.gov \[fs.usda.gov\]](#)
- [4. Imazapic Introduction - Knowledge - Zhengzhou Delong Chemical Co., Ltd. \[plantgrowthhormones.com\]](#)
- [5. sprayers101.com \[sprayers101.com\]](#)
- [6. assets.nationbuilder.com \[assets.nationbuilder.com\]](#)
- [7. 5 Things to Know to Avoid Herbicide Drift | CropWatch | Nebraska \[cropwatch.unl.edu\]](#)
- [8. uaex.uada.edu \[uaex.uada.edu\]](#)
- [9. Minimize effects of volatility & spray drift when applying herbicides | Corteva Agriscience™ \[corteva.com\]](#)
- [10. Imazapic \(Ref: AC 263222\) \[sitem.herts.ac.uk\]](#)
- [11. 10 Best Management Practices to Avoid Herbicide Drift — Plant & Pest Advisory \[plant-pest-advisory.rutgers.edu\]](#)
- [12. Air Temperature Inversion Effects on Pesticide Spray Drift | Crop Science US \[cropscience.bayer.us\]](#)

- [13. Understanding Droplet Size – Pesticide Environmental Stewardship \[pesticidestewardship.org\]](#)
- [14. extensionpubs.unl.edu \[extensionpubs.unl.edu\]](#)
- [15. Evaluate the Weather – Pesticide Environmental Stewardship \[pesticidestewardship.org\]](#)
- [16. How to avoid temperature inversions to reduce spray drift \[corteva.com\]](#)
- [17. Avoiding herbicide drift \[extension.umn.edu\]](#)
- [18. spraysmarter.com \[spraysmarter.com\]](#)
- [19. lsuagcenter.com \[lsuagcenter.com\]](#)
- [20. no-tillfarmer.com \[no-tillfarmer.com\]](#)
- [21. Spray Application Technology: Selecting Spray Nozzles with Drift-Reducing Technology | NDSU Agriculture \[ndsu.edu\]](#)
- [22. nsfa-fane.ca \[nsfa-fane.ca\]](#)
- [23. fpvag.au \[fpvag.au\]](#)
- [24. hse.gov.uk \[hse.gov.uk\]](#)
- [25. ucanr.edu \[ucanr.edu\]](#)
- [26. Understanding adjuvants used with agriculture chemicals – Crops and Soils \[cropsandsoils.extension.wisc.edu\]](#)
- [27. no-tillfarmer.com \[no-tillfarmer.com\]](#)
- [28. Adjuvants And The Power Of The Spray Droplet \[ag.purdue.edu\]](#)
- [29. cropaia.com \[cropaia.com\]](#)
- [30. brewerint.com \[brewerint.com\]](#)
- [31. fas.scot \[fas.scot\]](#)
- [32. Adjuvants for Spray Drone- Solve Drift and Evaporation problems \[zjiecdrone.com\]](#)
- [33. mdpi.com \[mdpi.com\]](#)
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